

trigonelline comparison other alkaloids

biological activity

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Compound Focus: Trigonelline

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Biological Activity Comparison of Selected Alkaloids

Alkaloid	Primary Natural Sources	Key Biological Activities & Mechanisms	Sample Experimental Data (In Vivo/In Vitro)
Trigonelline [1] [2]	Fenugreek seeds, Coffee beans [3] [2]	Anti-diabetic: Regulates glucose & lipid metabolism; insulin sensitization (PPAR γ activation) [1]. Neuroprotective: Antioxidant, anti-inflammatory, anti-apoptotic; modulates NMDA receptors [4] [2]. Cardioprotective: Enhances antioxidant enzymes (SOD, CAT, GPx), reduces cardiac markers (CK-MB) [5]. NAD⁺ Precursor: Boosts cellular NAD ⁺ via Preiss-Handler pathway, improving muscle function [6]. Dose: 50-100 mg/kg in rodent models [4]. Effect: Increased seizure latency, reduced oxidative stress, improved muscle strength [4] [6].	Caffeine [7] [8] Coffee beans, Tea leaves, Kola nuts [8] Central Stimulant: Antagonizes adenosine receptors A ₁ and A _{2A} , blocks drowsiness [7]. Physiological Effects: Increases alertness, promotes adrenaline release [7]. N/A Theobromine [7] [8] Cacao beans, Tea leaves [7] [8] Mild Stimulant: Does not cross blood-brain barrier effectively; weak adenosine antagonism [7]. Vasodilator & Bronchodilator: Stimulates nitric oxide release, dilates blood vessels and airways [7]. Diuretic: Encourages urine production [7]. N/A

Detailed Experimental Insights on Trigonelline

For research purposes, the experimental details behind **trigonelline**'s key activities are critical.

- **Anti-Diabetic Effects**

- **Experimental Model:** Type 2 diabetic Goto-Kakizaki (GK) rats; 3T3-L1 adipocytes [1].
- **Protocol:** **Trigonelline** administration; analysis of gene expression related to glycolysis, gluconeogenesis, and cholesterol biosynthesis [1].
- **Key Findings:** **Trigonelline** downregulated genes for cholesterol synthesis (*Lss*, *Hmgcr*) and fatty acid metabolism (*Acaca*). It suppressed lipid accumulation in adipocytes by downregulating key regulators PPAR γ and C/EBP- α [1]. A molecular docking study indicated **trigonelline** potentially binds to PPAR γ with a Glide energy of about -17.636 kcal/mol [1].

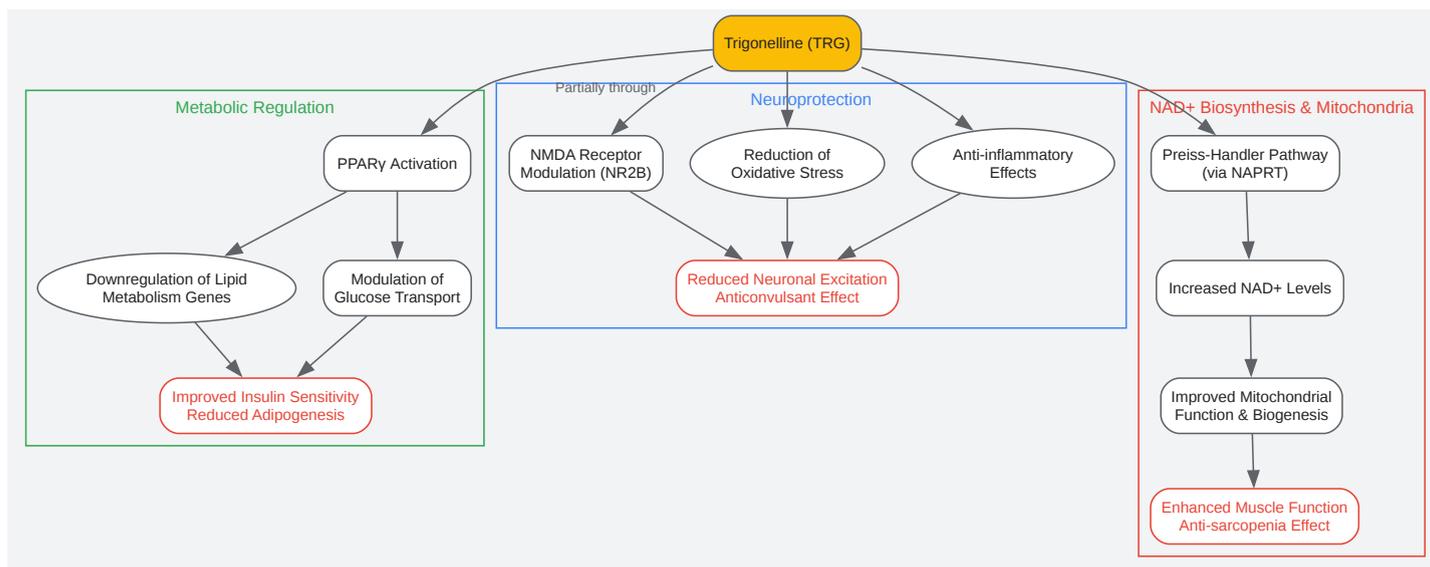
- **Neuroprotective & Anticonvulsant Effects**

- **Experimental Model:** Pentylentetrazole (PTZ)-induced seizure in male mice [4].
- **Protocol:** Mice received **trigonelline** (10, 50, 100 mg/kg, i.p.) 60 min before PTZ injection. Latency to seizure was measured. Oxidative stress markers (MDA, TAC) and gene expression of NMDA receptor subunits (NR2A, NR2B) in the prefrontal cortex were analyzed [4].
- **Key Findings:** **Trigonelline** (100 mg/kg) significantly increased seizure latency. It enhanced total antioxidant capacity (TAC), reduced MDA levels, and decreased gene expression of the NR2B subunit of the NMDA receptor. Co-administration with an NMDA agonist mitigated these effects, confirming NMDA receptor involvement [4].

- **Role as an NAD⁺ Precursor in Muscle Aging**

- **Experimental Model:** Primary human myotubes, aged mice, *C. elegans* [6].
- **Protocol:** Cells and animals were treated with **trigonelline**. NAD⁺ levels were measured via LC-HRMS and enzymatic assays. Isotopically labeled **trigonelline** was used to track its incorporation into the NAD⁺ pool [6].
- **Key Findings:** **Trigonelline** increased NAD⁺ levels in human myotubes (EC₅₀ = 315 μ M) and rescued NAD⁺ deficiency. Labeled **trigonelline** was incorporated into NAD⁺ in mice, confirming it is metabolized via the Preiss-Handler pathway. In *C. elegans* and mice, supplementation improved mitochondrial respiration, reduced age-related muscle wasting, and enhanced muscle strength [6].

The following diagram illustrates the primary signaling pathways through which **trigonelline** exerts its documented biological effects.



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Key Takeaways for Researchers

- **Multi-Target Mechanism:** Unlike caffeine's primary action on adenosine receptors, **trigonelline** exerts effects through multiple pathways, including PPAR γ activation, NMDA receptor modulation, and serving as an NAD $^{+}$ precursor [1] [4] [6]. This makes it interesting for complex diseases like metabolic syndrome and age-related degeneration.
- **Distinct Safety and Pharmacokinetics:** Acute oral toxicity studies in mice show no adverse effects up to 5000 mg/kg, indicating a favorable safety profile [1]. Pharmacokinetic data from rats ($t_{1/\beta}$ ~3.5 h) provides a baseline for designing in vivo studies [1].
- **Promising Therapeutic Angles:** The most compelling recent data points to its potential in **treating age-related sarcopenia** (via NAD $^{+}$ boosting) [6] and as an **adjunct anticonvulsant** (via glutamatergic modulation and antioxidant activity) [4].

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